

Application Notes and Protocols: Preparation of VO-Ohpic Trihydrate Stock Solution

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780470

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Audience: Researchers, scientists, and drug development professionals.

Introduction

VO-Ohpic trihydrate is a potent and selective, reversible inhibitor of the lipid phosphatase PTEN (Phosphatase and Tensin homolog deleted on Chromosome 10), with an IC₅₀ value typically in the low nanomolar range (35-46 nM).^{[1][2][3][4][5]} By inhibiting PTEN, **VO-Ohpic trihydrate** effectively increases the cellular levels of phosphatidylinositol (3,4,5)-trisphosphate (PIP3), leading to the activation of downstream signaling pathways such as the PI3K/Akt/mTOR pathway.^[3] This pathway is crucial in regulating cell growth, proliferation, survival, and metabolism. Consequently, **VO-Ohpic trihydrate** is a valuable tool in studying cellular processes and has applications in research areas such as oncology and cardiovascular disease.^{[6][7]}

These application notes provide detailed protocols for the preparation of **VO-Ohpic trihydrate** stock solutions for both in vitro and in vivo experimental use.

Data Presentation

The following table summarizes the key quantitative data for **VO-Ohpic trihydrate**.

Property	Value	Source(s)
Molecular Weight	415.20 - 417.22 g/mol	[3][8]
Appearance	Light green to green crystalline solid	[1]
Purity	>98%	
IC50 (PTEN)	35 - 46 nM	[1][2][3][4][5][8]
Solubility in DMSO	≥ 50 mg/mL (~120 mM)	[1][8]
Solubility in Ethanol	≥ 45.8 mg/mL (with sonication)	[2]
Solubility in PBS (pH 7.2)	~1 mg/mL	[3]
Solubility in Water	< 0.1 mg/mL (practically insoluble)	[1][8]
Storage (Solid)	-20°C for up to 3 years	[1][8]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[1][8]

Experimental Protocols

1. Safety Precautions

VO-Ohpic trihydrate is classified as harmful if swallowed, causes skin irritation, and can cause serious eye irritation and respiratory irritation. It is essential to handle this compound in a well-ventilated area, preferably a chemical fume hood. Always wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.

2. Preparation of a High-Concentration DMSO Stock Solution (for in vitro use)

This protocol describes the preparation of a 10 mM stock solution of **VO-Ohpic trihydrate** in dimethyl sulfoxide (DMSO).

Materials:

- **VO-Ohpic trihydrate** (solid)
- Anhydrous/molecular sieve-dried DMSO (freshly opened recommended to avoid moisture absorption which can reduce solubility)[1][4]
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Allow the vial of **VO-Ohpic trihydrate** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **VO-Ohpic trihydrate** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out approximately 4.16 mg of **VO-Ohpic trihydrate** (assuming a molecular weight of 416 g/mol).
- **Dissolution:** Add the calculated volume of fresh, anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Cap the tube securely and vortex thoroughly until the solid is completely dissolved. The solution should be clear. If dissolution is slow, gentle warming to 37°C or sonication in an ultrasonic bath for a few minutes can aid the process.[2]
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[1] Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[1][8]

3. Preparation of a Working Solution for in vivo Administration

For animal studies, it is crucial to use a vehicle that is well-tolerated. The following protocol describes the preparation of a formulation suitable for intraperitoneal (i.p.) injection.

Materials:

- High-concentration **VO-Ohpic trihydrate** in DMSO stock solution (e.g., 25 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Sterile conical tubes
- Pipettes and sterile filter tips

Procedure:

This protocol is adapted from a common formulation for poorly water-soluble compounds.^{[1][5][8]} The final vehicle composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

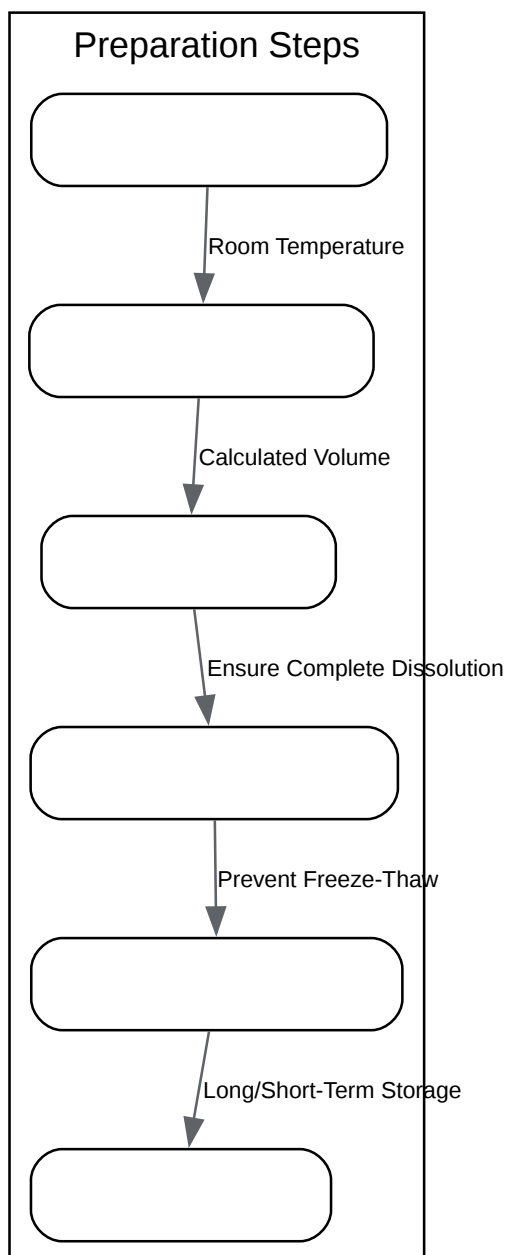
- Prepare the Co-solvent Mixture: In a sterile conical tube, prepare the co-solvent mixture by adding the components in the following order, ensuring each is fully mixed before adding the next:
 - Start with the required volume of the **VO-Ohpic trihydrate** in DMSO stock solution.
 - Add the PEG300.
 - Add the Tween-80.
- Final Dilution: Slowly add the sterile saline to the co-solvent mixture while gently vortexing or swirling to ensure a clear, homogenous solution. The final solution should have a solubility of at least 2.5 mg/mL.^{[1][8]}
- Example Calculation for 1 mL of a 2.5 mg/mL final solution:
 - Start with 100 µL of a 25 mg/mL **VO-Ohpic trihydrate** in DMSO stock.

- Add 400 μ L of PEG300.
- Add 50 μ L of Tween-80.
- Slowly add 450 μ L of sterile saline to reach a final volume of 1 mL.
- Use and Storage: This working solution should ideally be prepared fresh on the day of use. If the prepared solution is clear, it may be stored at 4°C for up to one week, though fresh preparation is recommended for optimal efficacy.^[5] If any precipitation is observed, the solution should be discarded.

Visualizations

Below are diagrams illustrating the experimental workflow for preparing the stock solution and the signaling pathway affected by **VO-Ohpic trihydrate**.

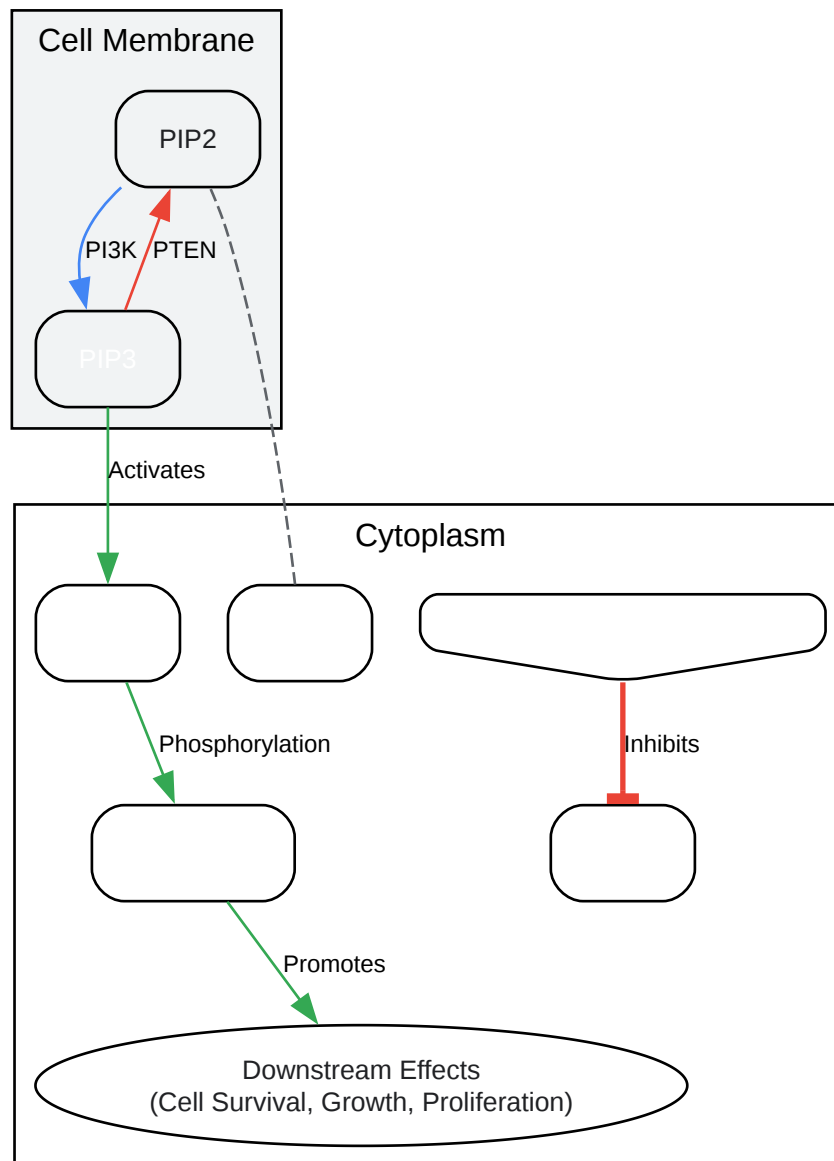
Experimental Workflow for VO-Ohpic Trihydrate Stock Solution Preparation



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Caption: Workflow for preparing a **VO-Ohpic trihydrate** DMSO stock solution.

Simplified PTEN/Akt Signaling Pathway Inhibition by VO-Ohpic Trihydrate



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Caption: Inhibition of PTEN by **VO-Ohpic trihydrate** leads to Akt activation.

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